

Addressing poor solubility of STOCK2S-26016

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Compound of Interest

Compound Name: STOCK2S-26016

Cat. No.: B2633875

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Technical Support Center: STOCK2S-26016

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the solubility of **STOCK2S-26016**, a lysine-deficient protein kinase (WNK) signaling inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **STOCK2S-26016**?

A1: For initial stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

STOCK2S-26016 is soluble up to 100 mM in DMSO. Ethanol can also be used, with a solubility of up to 50 mM.

Q2: I am observing precipitation when diluting my DMSO stock solution into an aqueous buffer for my experiment. What should I do?

A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. The decreased solubility in the aqueous environment can cause the compound to precipitate. Please refer to the troubleshooting guide below for strategies to mitigate this issue.

Q3: What is the molecular weight and formula of **STOCK2S-26016**?

A3: The molecular weight of **STOCK2S-26016** is 333.38 g/mol, and its chemical formula is C₂₀H₁₉N₃O₂.

Q4: How should I store my **STOCK2S-26016** stock solution?

A4: It is recommended to store stock solutions of **STOCK2S-26016** at -20°C. To avoid repeated freeze-thaw cycles, which can degrade the compound, consider aliquoting the stock solution into smaller, single-use vials.

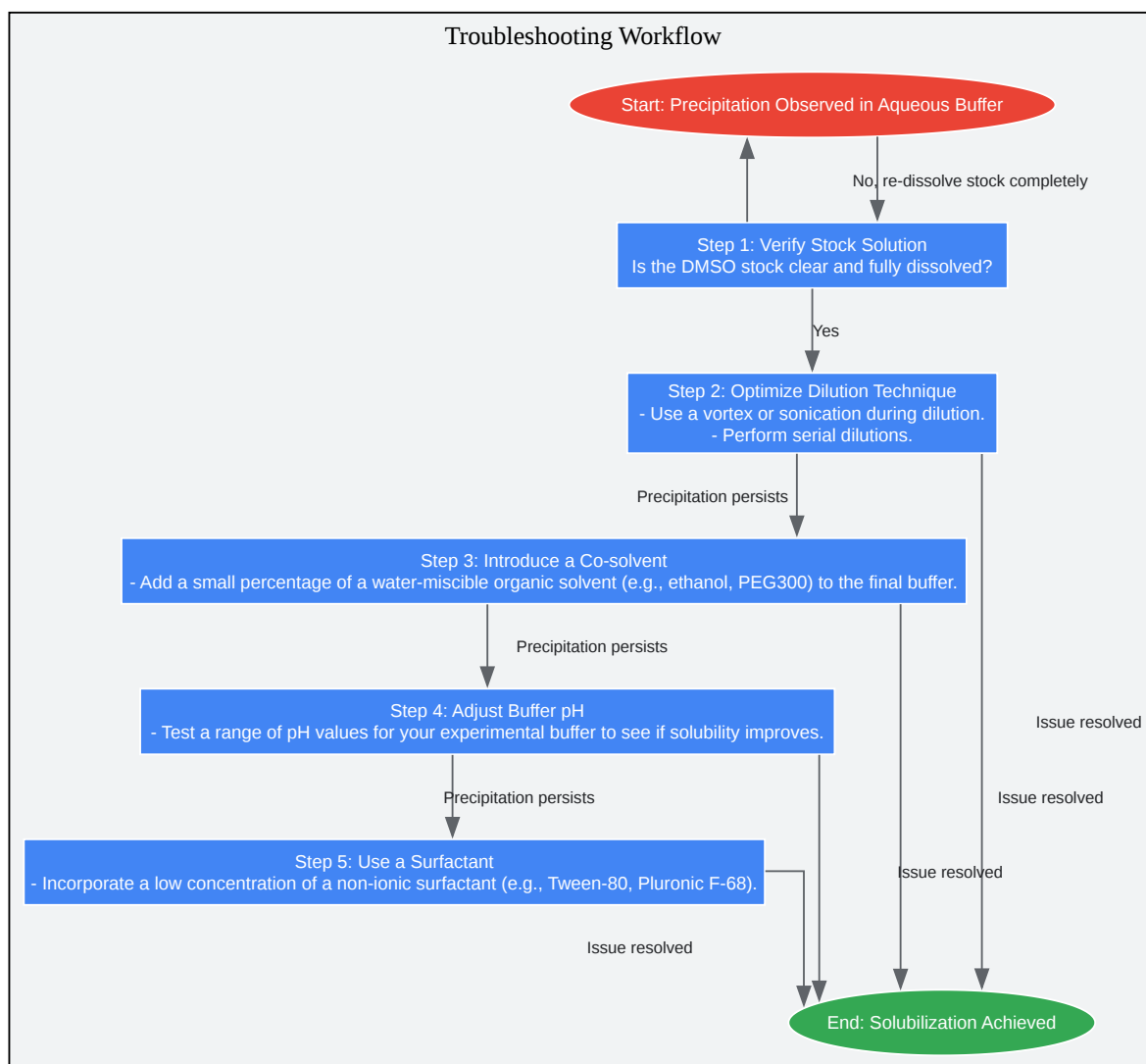
Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	33.34
Ethanol	50	16.67

Note: One source indicates solubility of ≥ 50 mg/mL (149.98 mM) in DMSO.^[1]

Troubleshooting Guide: Poor Aqueous Solubility

This guide provides a step-by-step approach to address issues with the solubility of **STOCK2S-26016** in aqueous solutions for in vitro experiments.



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Caption: A workflow for troubleshooting poor aqueous solubility of **STOCK2S-26016**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM STOCK2S-26016 Stock Solution in DMSO

- Materials:
 - **STOCK2S-26016** (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Calculate the required mass of **STOCK2S-26016** for your desired volume of 10 mM stock solution (Molecular Weight = 333.38 g/mol). For 1 mL of a 10 mM solution, you will need 3.33 mg.
 - Weigh the calculated amount of **STOCK2S-26016** and place it in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO.
 - Vortex the solution until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution.
 - Store the stock solution in aliquots at -20°C.

Protocol 2: General Method for Enhancing Aqueous Solubility Using a Co-solvent

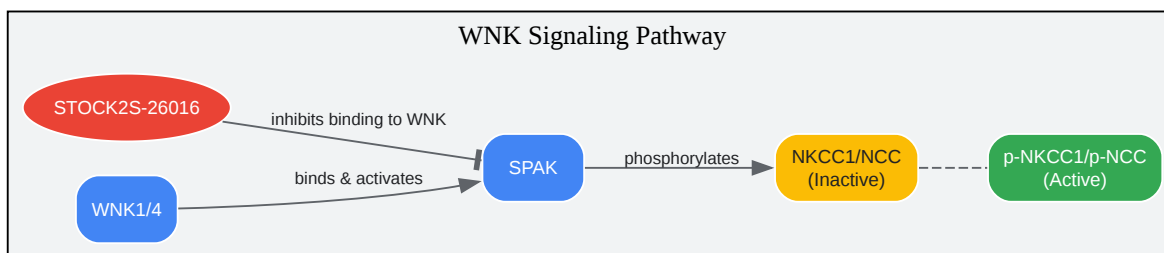
This protocol provides a general guideline for using a co-solvent to improve the solubility of **STOCK2S-26016** in an aqueous buffer.

- Materials:
 - 10 mM **STOCK2S-26016** in DMSO

- Co-solvent (e.g., Polyethylene glycol 300 (PEG300), Ethanol)
- Aqueous experimental buffer (e.g., PBS, DMEM)
- Procedure:
 - Prepare an intermediate solution by diluting the 10 mM DMSO stock into the co-solvent. For example, add 10 μ L of the 10 mM stock to 90 μ L of PEG300 to create a 1 mM solution in 10% DMSO/90% PEG300.
 - Vortex the intermediate solution thoroughly.
 - Slowly add the intermediate solution to your final aqueous buffer while vortexing to achieve the desired final concentration of **STOCK2S-26016**. Ensure the final concentration of the organic solvents (DMSO and co-solvent) is compatible with your experimental system and does not exceed a level that may cause toxicity (typically <0.5% for DMSO).
 - Visually inspect the final solution for any signs of precipitation.

STOCK2S-26016 Signaling Pathway

STOCK2S-26016 is an inhibitor of the WNK signaling pathway. It acts by inhibiting the binding of WNK1 and WNK4 to SPAK, which in turn prevents the phosphorylation of downstream transporters like NKCC1 and NCC.



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Caption: Inhibition of the WNK signaling pathway by **STOCK2S-26016**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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